

Personal protective equipment for handling Phenyl octanoate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Phenyl octanoate

Cat. No.: B3053583

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Essential Safety and Handling Guide for Phenyl Octanoate

This guide provides immediate, essential safety protocols and logistical information for handling **Phenyl octanoate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

When handling **Phenyl octanoate**, the following personal protective equipment is essential to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Always wear chemical safety goggles or a face shield to protect against potential splashes.
- **Hand Protection:** Chemical-resistant gloves are mandatory. Nitrile gloves are a suitable option for providing splash protection. Always inspect gloves for any signs of degradation or punctures before use.
- **Respiratory Protection:** Work in a well-ventilated area, such as under a chemical fume hood, to avoid inhalation of vapors. If ventilation is inadequate or there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.

- **Protective Clothing:** A standard laboratory coat should be worn to protect the skin. Ensure that the lab coat is buttoned and fits properly. Long pants and closed-toe shoes are also required to cover all exposed skin.

Operational and Handling Plan

Storage: Store **Phenyl octanoate** in a tightly closed container in a cool, dry, and well-ventilated area. Keep it away from heat, sparks, open flames, and other sources of ignition as it is a combustible liquid.^{[1][2]}

Handling:

- Avoid contact with eyes, skin, and clothing.^[2]
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.^[2]
- Use only non-sparking tools, and take precautionary measures against static discharge.^{[2][3]}

Emergency Procedures: Spill and First Aid

Spill Response: In the event of a spill, follow these procedural steps:

- Evacuate all non-essential personnel from the immediate area.
- Ensure adequate ventilation.
- Remove all sources of ignition.^{[2][3]}
- Wear the appropriate personal protective equipment (PPE) as outlined above.
- Contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).^[3]
- Collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.^[3]
- Clean the spill area thoroughly with soap and water.

First Aid Measures:

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- After Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)

Disposal Plan

All waste materials, including spilled **Phenyl octanoate** and contaminated absorbent materials, must be disposed of in accordance with federal, state, and local environmental regulations.[\[4\]](#)

Do not allow the chemical to enter drains, surface water, or soil.[\[4\]](#) Handle contaminated packaging in the same manner as the product itself.

Physical and Chemical Properties of Phenyl Octanoate

The following table summarizes key quantitative data for **Phenyl octanoate**.

Property	Value
Molecular Formula	C ₁₆ H ₂₄ O ₂
Molecular Weight	248.36 g/mol [1] [5]
Boiling Point	295-296 °C (at 760 mm Hg) [1]
Density	0.947 g/mL (at 25 °C) [1]
Flash Point	> 110 °C (> 230 °F) [6]
Refractive Index	n _{20/D} 1.483 [1]

Phenyl Octanoate Spill Response Workflow

Caption: Workflow for handling a **Phenyl octanoate** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling Phenyl octanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053583#personal-protective-equipment-for-handling-phenyl-octanoate]

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